

# Optimizing injection schedules for maintaining therapeutic levels of 17-OHPC

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Compound of Interest

Compound Name: Hydroxyprogesterone caproate

Cat. No.: B1673979

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# Technical Support Center: 17-OHPC Therapeutic Monitoring

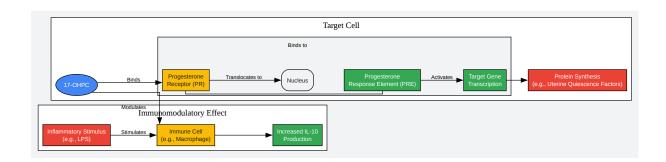
This technical support center provides researchers, scientists, and drug development professionals with guidance on optimizing injection schedules and troubleshooting common issues related to maintaining therapeutic levels of 17-hydroxyprogesterone caproate (17-OHPC).

### Frequently Asked Questions (FAQs)

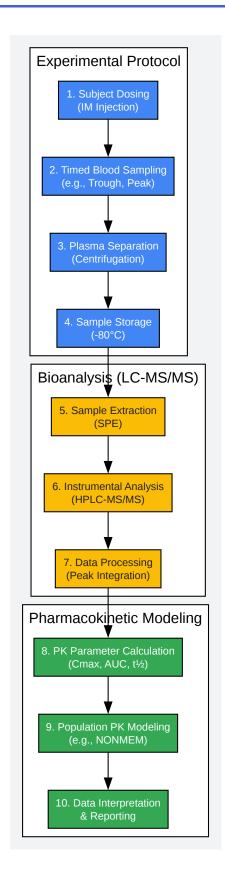
Q1: What is the primary mechanism of action for 17-OHPC?

A1: 17-hydroxyprogesterone caproate (17-OHPC) is a synthetic progestin that acts by mimicking the effects of natural progesterone.[1] Its primary mechanism involves binding to progesterone receptors in tissues like the uterus, cervix, and mammary glands.[1] This interaction activates the transcription of progesterone-responsive genes, which helps to maintain uterine quiescence by reducing muscle contractility and supports cervical integrity.[1] Additionally, 17-OHPC has been shown to have an immunomodulatory effect, specifically by enhancing the production of anti-inflammatory cytokines like Interleukin-10 (IL-10) in response to inflammatory stimuli, which may contribute to its therapeutic effects.[2][3]









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### References

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- 2. A Possible Mechanism of Action of 17α-Hydroxyprogesterone Caproate: Enhanced IL-10 Production - PMC [pmc.ncbi.nlm.nih.gov]
- 3. A Possible Mechanism of Action of 17α-Hydroxyprogesterone Caproate: Enhanced IL-10 Production PubMed [pubmed.ncbi.nlm.nih.gov]
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